

physical and chemical properties of 5-Undecanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Undecanol

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An In-depth Technical Guide to 5-Undecanol

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the physical, chemical, and spectroscopic properties of **5-Undecanol**. It includes detailed analytical and synthetic protocols, safety information, and discusses its relevance in the context of pharmaceutical research and development.

Core Physical and Chemical Properties

5-Undecanol, a secondary fatty alcohol, is characterized by the molecular formula $C_{11}H_{24}O$.^[1]^[2]^[3]^[4]^[5] Its structure consists of an eleven-carbon chain with a hydroxyl group located at the fifth carbon position. This structure imparts specific physical and chemical characteristics relevant to its application in various scientific fields.

Physical Properties

The physical properties of **5-Undecanol** are summarized in the table below. It is typically a colorless liquid under standard conditions.^[1]

| Property | Value | Reference |
|---------------------------------------|---|-----------|
| IUPAC Name | Undecan-5-ol | [4] |
| CAS Number | 37493-70-2 | [1][2][4] |
| Molecular Formula | C ₁₁ H ₂₄ O | [1][2][3] |
| Molecular Weight | 172.31 g/mol | [1][5] |
| Appearance | Colorless to almost colorless clear liquid | [1] |
| Melting Point | -4°C | [2] |
| Boiling Point | 228-230°C (at 760 mmHg) 139-140°C (at 17 mmHg) | [2][6] |
| Density | 0.83 g/mL at 25°C | [2][7] |
| Flash Point | 94°C (201°F) | [2][6] |
| Water Solubility | 49.73 mg/L at 25°C (estimated) | [6] |
| logP (o/w) | 4.249 (estimated) | [6] |
| Refractive Index (n ²⁰ /D) | 1.4362 | [2] |
| Vapor Pressure | 0.013 mmHg at 25°C (estimated) | [6] |

Chemical Properties and Reactivity

As a secondary alcohol, **5-Undecanol** undergoes typical reactions such as oxidation, esterification, and dehydration. It is a stable, combustible liquid but is incompatible with strong oxidizing agents and strong acids.[7] The primary chemical transformations are illustrated in the diagram below.

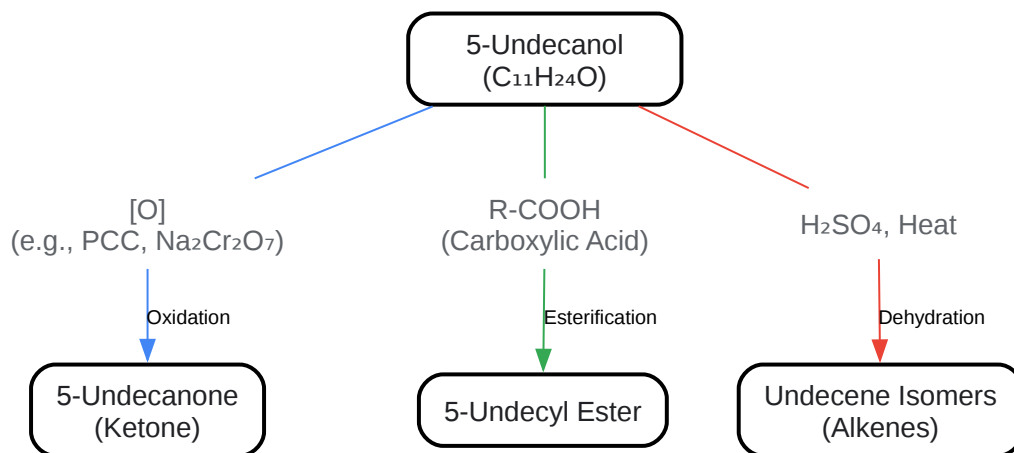


Figure 1: Key Chemical Reactions of 5-Undecanol

[Click to download full resolution via product page](#)Figure 1: Key Chemical Reactions of **5-Undecanol**

Spectroscopic Data

Spectroscopic analysis is crucial for the structural confirmation of **5-Undecanol**. Below are the key spectral data points.

NMR Spectroscopy

Nuclear Magnetic Resonance (NMR) spectroscopy provides detailed information about the carbon-hydrogen framework.^[8]

1H NMR (90 MHz, $CDCl_3$):^[8]

| Chemical Shift (δ , ppm) | Assignment |
|----------------------------------|---------------------------|
| 3.58 | CH-OH |
| 1.60 - 1.26 | -CH ₂ - groups |

| 0.91 - 0.89 | -CH₃ groups |

¹³C NMR (in CDCl₃):[8]

| Chemical Shift (δ , ppm) | Assignment |
|----------------------------------|-------------------|
| 71.97 | C5 (CH-OH) |
| 37.63, 37.31 | C4, C6 |
| 32.02 | C2 |
| 29.56 | C8 |
| 28.01 | C7 |
| 25.78 | C3 |
| 22.92, 22.76 | C9, C10 |

| 14.14 | C1, C11 |

Infrared (IR) Spectroscopy

The IR spectrum of an alcohol is characterized by distinct absorptions from the hydroxyl group.

[2][9] For **5-Undecanol**, the key peaks are:

- O-H Stretch: A strong, broad absorption in the range of 3600-3300 cm⁻¹, indicative of hydrogen bonding.[9]
- C-H Stretch: Absorptions just below 3000 cm⁻¹ corresponding to sp³ hybridized C-H bonds.
- C-O Stretch: A strong absorption in the 1100-1000 cm⁻¹ region, characteristic of a secondary alcohol.[9]

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight and fragmentation pattern. The electron ionization (EI) mass spectrum of **5-Undecanol** would show a molecular ion peak (M^+) at m/z 172, corresponding to its molecular weight.[4] Common fragmentation patterns for secondary alcohols include alpha-cleavage (loss of an alkyl group adjacent to the C-OH) and dehydration (loss of H_2O).

Experimental Protocols

This section provides detailed methodologies for the synthesis and analysis of **5-Undecanol**, which are critical for researchers in a laboratory setting.

Synthesis Protocol: Grignard Reaction

A common and reliable method for synthesizing a secondary alcohol like **5-Undecanol** is the Grignard reaction. This protocol outlines the synthesis from heptanal and a butylmagnesium bromide Grignard reagent.

Materials:

- Magnesium turnings
- Iodine crystal
- 1-Bromobutane
- Anhydrous diethyl ether
- Heptanal
- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Anhydrous magnesium sulfate ($MgSO_4$)
- Standard laboratory glassware (three-neck flask, dropping funnel, condenser)

Procedure:

- **Grignard Reagent Preparation:** In a flame-dried three-neck flask under an inert atmosphere (e.g., nitrogen), add magnesium turnings and a crystal of iodine. Add a solution of 1-bromobutane in anhydrous diethyl ether dropwise via a dropping funnel. The reaction is initiated by gentle warming and is maintained at a gentle reflux until the magnesium is consumed.
- **Reaction with Aldehyde:** Cool the prepared Grignard reagent in an ice bath. Add a solution of heptanal in anhydrous diethyl ether dropwise, maintaining the temperature below 10°C.
- **Quenching:** After the addition is complete, allow the mixture to stir at room temperature for 1-2 hours. Slowly add saturated aqueous NH_4Cl solution to quench the reaction.
- **Extraction and Purification:** Transfer the mixture to a separatory funnel. Extract the aqueous layer with diethyl ether. Combine the organic layers, wash with brine, and dry over anhydrous MgSO_4 .
- **Isolation:** Filter the drying agent and remove the solvent under reduced pressure using a rotary evaporator. The resulting crude product can be purified by vacuum distillation to yield pure **5-Undecanol**.

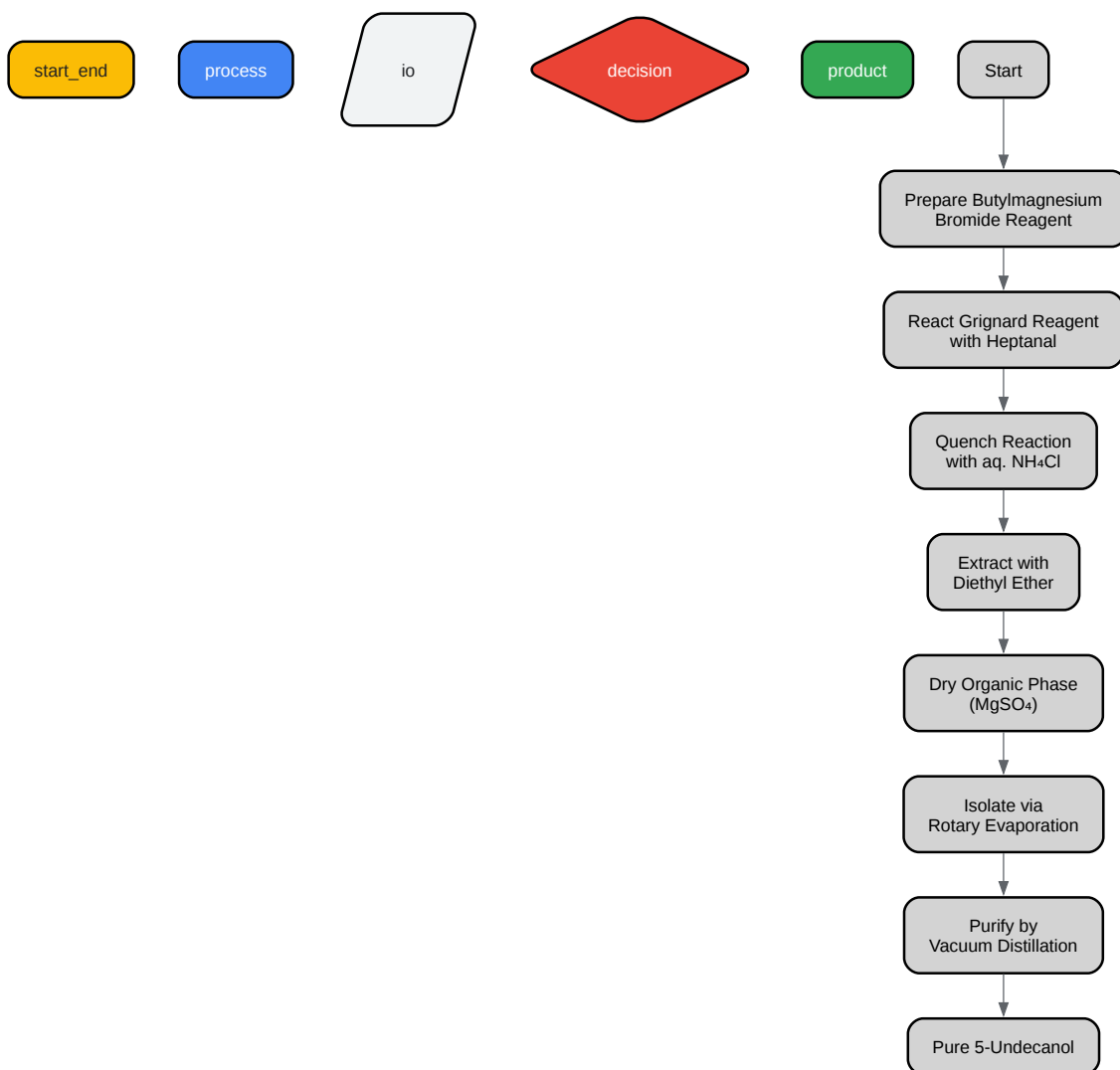


Figure 2: Workflow for the Synthesis of 5-Undecanol

[Click to download full resolution via product page](#)Figure 2: Workflow for the Synthesis of **5-Undecanol**

Analytical Protocol: Purity Analysis by GC-MS

Gas Chromatography-Mass Spectrometry (GC-MS) is the definitive method for assessing the purity of volatile compounds like **5-Undecanol**. This protocol is adapted from standard methods for fatty alcohol analysis.^[10]

1. Sample Preparation:

- Solvent: Use high-purity hexane or ethyl acetate.
- Concentration: Prepare a 10-20 µg/mL solution of the **5-Undecanol** sample in the chosen solvent.
- Procedure: Accurately weigh ~1 mg of the **5-Undecanol** sample and dissolve it in 10 mL of solvent in a volumetric flask. Perform a serial dilution to achieve the final desired concentration. Transfer the solution to a 2 mL GC autosampler vial.

2. GC-MS Instrumentation and Conditions:

- GC Column: A non-polar capillary column, such as a DB-5ms or HP-5ms (30 m x 0.25 mm i.d., 0.25 µm film thickness), is recommended.^[10]
- Injection: 1 µL injection volume with a split ratio of 50:1.
- Carrier Gas: Helium at a constant flow of 1.0 mL/min.
- Oven Program:
 - Initial temperature: 80°C, hold for 2 minutes.
 - Ramp: Increase at 15°C/min to 250°C.
 - Hold: Hold at 250°C for 5 minutes.
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from m/z 40 to 300.

- Ion Source Temperature: 230°C.
- Solvent Delay: 3 minutes.

3. Data Analysis:

- Peak Identification: Identify the main peak for **5-Undecanol** based on its retention time and comparison of its mass spectrum with a reference library (e.g., NIST).[\[10\]](#)
- Impurity Identification: Analyze any other peaks in the chromatogram by examining their mass spectra.
- Purity Calculation: Determine purity using the area percent method, where the area of the **5-Undecanol** peak is divided by the total area of all peaks in the chromatogram.[\[10\]](#)

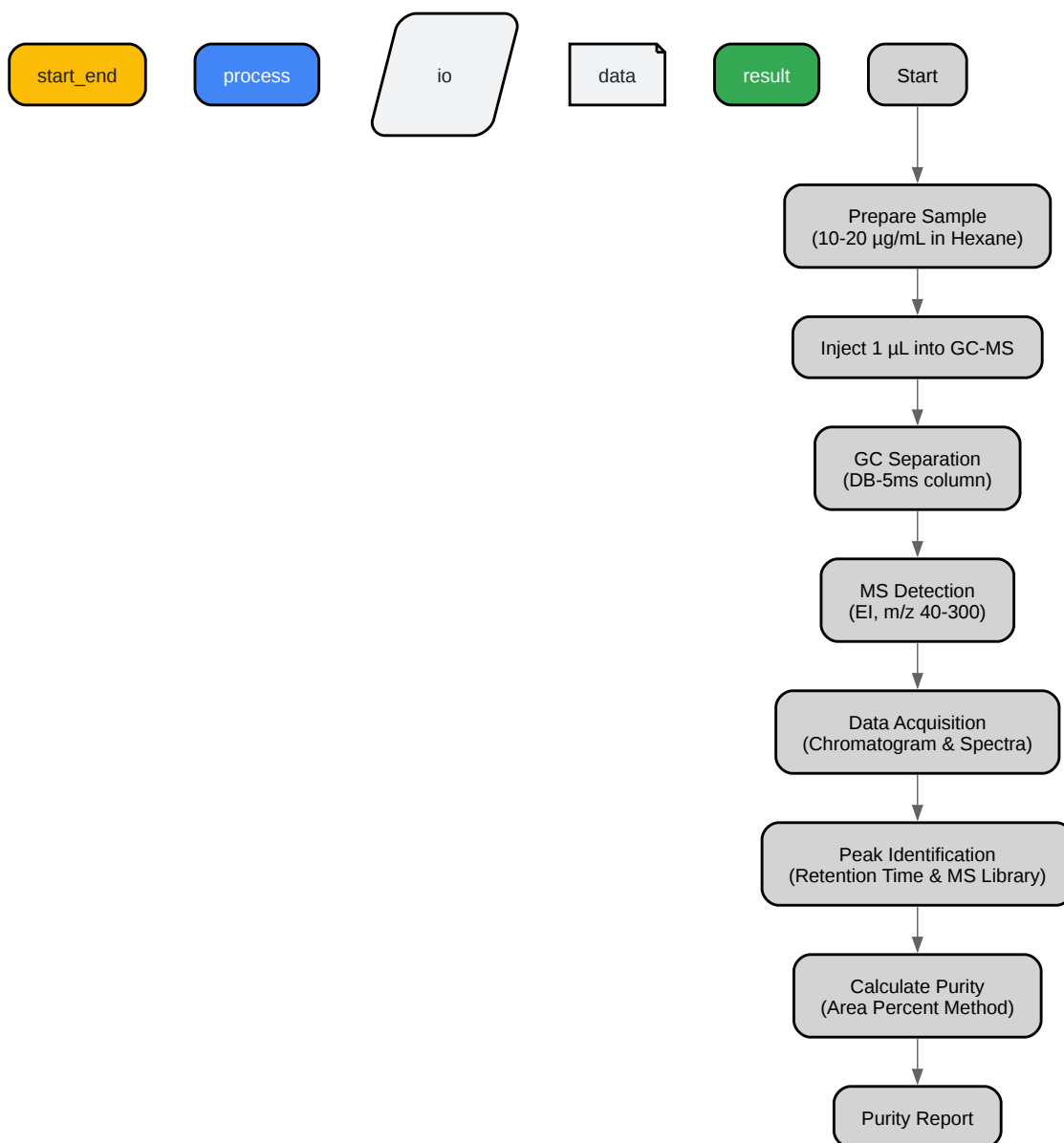


Figure 3: GC-MS Workflow for 5-Undecanol Purity Analysis

[Click to download full resolution via product page](#)Figure 3: GC-MS Workflow for **5-Undecanol** Purity Analysis

Relevance in Drug Development

While specific research on **5-Undecanol** in drug development is limited, its properties as a long-chain fatty alcohol suggest potential applications analogous to those of its isomers, such as 1-Undecanol.

- **Excipient in Topical Formulations:** Fatty alcohols are versatile excipients used as co-emulsifiers, solvents, and viscosity modifiers in creams and ointments.[\[11\]](#)
- **Penetration Enhancer:** 1-Undecanol is known to enhance the penetration of active pharmaceutical ingredients (APIs) through the skin by disrupting the lipid structure of the stratum corneum.[\[11\]](#) The amphiphilic nature of **5-Undecanol** suggests it could function similarly, potentially improving the delivery of topical drugs.
- **Drug Delivery Systems:** As a lipid-like molecule, **5-Undecanol** could be incorporated into lipid-based drug delivery systems, such as solid lipid nanoparticles (SLNs) or liposomes, to help encapsulate and deliver hydrophobic drugs.[\[12\]](#)
- **Antimicrobial Properties:** Some fatty alcohols exhibit antimicrobial properties, which can help preserve formulations and may offer therapeutic benefits in treating skin infections.[\[11\]](#)

Safety and Handling

Proper handling of **5-Undecanol** is essential in a laboratory environment. The following guidelines are based on available safety data sheets.[\[13\]](#)[\[14\]](#)[\[15\]](#)

- **Personal Protective Equipment (PPE):** Wear safety glasses with side-shields, chemical-resistant gloves (e.g., nitrile), and a lab coat.[\[13\]](#)[\[14\]](#)
- **Handling:** Use in a well-ventilated area or under a chemical fume hood. Avoid contact with skin, eyes, and clothing.[\[13\]](#) Keep away from heat, sparks, and open flames as it is a combustible liquid.
- **First Aid:**
 - **Eye Contact:** Immediately flush with plenty of water for at least 15 minutes.[\[13\]](#)
 - **Skin Contact:** Wash off immediately with soap and plenty of water.[\[14\]](#)

- Inhalation: Move the person to fresh air.[13]
- Ingestion: Do not induce vomiting. Clean mouth with water and drink plenty of water afterward.[13]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[13]
- Disposal: Dispose of in accordance with local, regional, and national regulations. Avoid release into the environment.[14][16]

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- To cite this document: BenchChem. [physical and chemical properties of 5-Undecanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1582354#physical-and-chemical-properties-of-5-undecanol]

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